

Technical Guide: Solubility of Arsenic Pentoxide and the Formation of Arsenic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arsenic pentoxide

Cat. No.: B151744

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **arsenic pentoxide** in water and the subsequent formation of arsenic acid. It includes quantitative data, detailed experimental protocols, and a visual representation of the chemical transformation, designed for a technical audience in research and development.

Physical and Chemical Properties of Arsenic Pentoxide

Arsenic pentoxide (As_2O_5) is a white, odorless, and hygroscopic solid.[1][2] It is the anhydride of arsenic acid and is a potent oxidizing agent.[3][4] The compound is deliquescent, meaning it readily absorbs moisture from the air to dissolve.[1][5] Upon heating, it decomposes at approximately 315°C into arsenic trioxide and oxygen.[1][2]

Data Presentation: Key Properties

Property	Value	References
Chemical Formula	As ₂ O ₅	[2]
Molar Mass	229.84 g/mol	[1][6]
Appearance	White amorphous, crystalline, or lumpy solid/powder	[1][5][6]
Density	4.32 g/cm ³	[1][2][3]
Melting Point	315 °C (decomposes)	[1][2]
Water Solubility	65.8 g/100 mL at 20 °C	[2][6][7]
Other Solubilities	Soluble in alcohol	[1]

Note: While some sources report significantly higher solubility values, 65.8 g/100 mL at 20°C is the most consistently cited figure.[2][6][7]

Solubility and Hydration: Formation of Arsenic Acid

Arsenic pentoxide dissolves readily, though sometimes slowly, in water to form orthoarsenic acid (H₃AsO₄), commonly known as arsenic acid.[1][8][9] This reaction is a hydration process where the **arsenic pentoxide** molecule reacts with water molecules. The solution in water is a weak acid.[2][5]

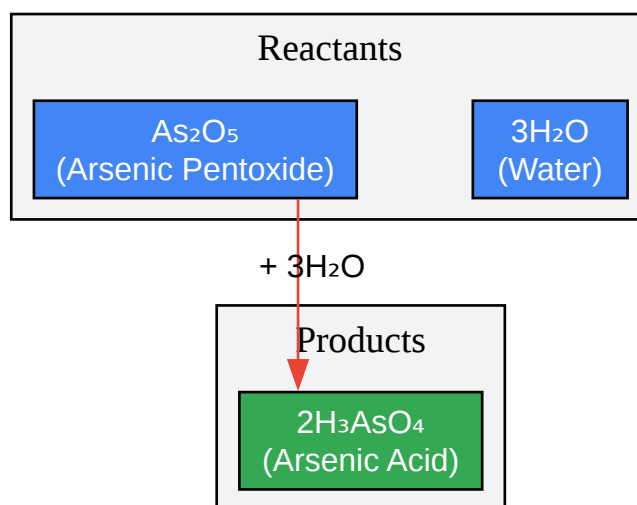
The balanced chemical equation for this reaction is:



Arsenic acid is a triprotic acid, meaning it can donate three protons in successive dissociation steps in an aqueous solution.[9] The dissociation equilibria are characterized by the following pKa values:

- pKa₁ = 2.19
- pKa₂ = 6.94
- pKa₃ = 11.5[9][10]

The reaction between **arsenic pentoxide** and water can generate significant heat.[4]



[Click to download full resolution via product page](#)

Caption: Reaction of **arsenic pentoxide** with water to form arsenic acid.

Experimental Protocols

Protocol 3.1: Determination of Aqueous Solubility of **Arsenic Pentoxide**

While specific cited studies detailing the methodology for **arsenic pentoxide** were not available, a standard protocol for determining the solubility of a highly soluble, acidic solid like As₂O₅ would follow the principles of the equilibrium solubility method.

Objective: To determine the concentration of a saturated solution of **arsenic pentoxide** in deionized water at a constant temperature (e.g., 20°C).

Materials:

- **Arsenic Pentoxide** (As₂O₅), analytical grade
- Deionized water
- Constant temperature water bath or incubator

- Stirrer/shaker
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., 0.22 μm syringe filter)
- Analytical balance
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS) for arsenic quantification.
- pH meter

Methodology:

- Preparation of Saturated Solution: Add an excess amount of **arsenic pentoxide** to a known volume of deionized water in a sealed flask. This ensures that the solution reaches saturation and undissolved solid remains.
- Equilibration: Place the flask in a constant temperature water bath set to 20°C. Agitate the mixture using a magnetic stirrer or orbital shaker for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The dissolution process for As_2O_5 can be slow.[\[1\]](#)
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a pipette. To remove any suspended microparticles, immediately filter the sample through a 0.22 μm syringe filter into a clean, dry container.
- Dilution and Analysis: Accurately weigh the collected aliquot. Perform a series of precise serial dilutions with deionized water to bring the arsenic concentration within the calibrated range of the analytical instrument (ICP-MS or AAS).
- Quantification: Analyze the diluted samples to determine the concentration of total arsenic.
- Calculation: Back-calculate the original concentration of arsenic in the saturated solution, accounting for all dilutions. Convert the arsenic concentration to the equivalent concentration

of As_2O_5 . The solubility is typically expressed in grams of solute per 100 mL of solvent.

Protocol 3.2: Synthesis of Crystalline Arsenic Acid

Arsenic acid is commonly prepared by the oxidation of arsenic trioxide using an oxidizing agent like nitric acid.[\[6\]](#)[\[9\]](#)

Objective: To synthesize crystalline arsenic acid (hemihydrate) from arsenic trioxide.

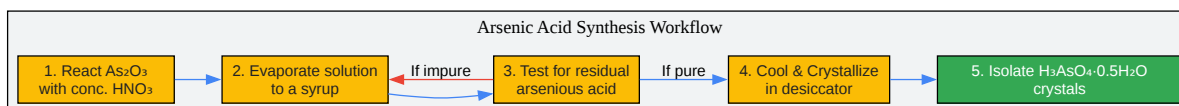
Materials:

- Arsenic Trioxide (As_2O_3)
- Concentrated Nitric Acid (HNO_3)
- Glass reaction flask
- Heating mantle
- Porcelain evaporating dish
- Desiccator with a drying agent (e.g., concentrated sulfuric acid)

Methodology:

- Reaction: Place arsenic trioxide into a large glass flask. Carefully and in small portions, add concentrated nitric acid. The reaction produces dinitrogen trioxide as a byproduct and can be vigorous.[\[9\]](#)[\[10\]](#)
 - $\text{As}_2\text{O}_3 + 2\text{HNO}_3 + 2\text{H}_2\text{O} \rightarrow 2\text{H}_3\text{AsO}_4 + \text{N}_2\text{O}_3$
- Evaporation: Gently heat the resulting solution in a porcelain dish to evaporate it to a syrupy consistency. This step helps to remove excess nitric acid.[\[11\]](#) The temperature should be controlled (e.g., around 120°C) to avoid decomposition.[\[11\]](#)
- Purity Check: The solution should be tested to ensure it is free of unreacted arsenious acid. If arsenious acid is present, the evaporation step may need to be repeated.[\[11\]](#)

- Crystallization: Transfer the concentrated syrup to a desiccator containing a strong drying agent. Allow the solution to cool and crystallize at a low temperature (below 15°C).[11]
- Product: The resulting colorless crystals are the hemihydrate form of arsenic acid ($2\text{H}_3\text{AsO}_4 \cdot \text{H}_2\text{O}$).[9][11] Slow crystallization yields larger, well-formed crystals.[11]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of arsenic acid from arsenic trioxide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ARSENIC PENTOXIDE CAS#: 1303-28-2 [m.chemicalbook.com]
- 2. ICSC 0377 - ARSENIC PENTOXIDE [inchem.org]
- 3. grokipedia.com [grokipedia.com]
- 4. ARSENIC PENTOXIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Arsenic Pentoxide: Systemic Agent | NIOSH | CDC [cdc.gov]
- 6. Arsenic pentoxide | As_2O_5 | CID 14771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 8. taylorandfrancis.com [taylorandfrancis.com]
- 9. Arsenic acid - Wikipedia [en.wikipedia.org]
- 10. testbook.com [testbook.com]

- 11. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Technical Guide: Solubility of Arsenic Pentoxide and the Formation of Arsenic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151744#solubility-of-arsenic-pentoxide-in-water-and-formation-of-arsenic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com